

# Personal protective equipment for handling 1,2-Dimethylhydrazine

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## Compound of Interest

Compound Name: 1,2-Dimethylhydrazine

Cat. No.: B038074

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## Essential Safety and Handling Guide for 1,2-Dimethylhydrazine

This guide provides critical safety protocols, operational procedures, and disposal plans for the handling of **1,2-Dimethylhydrazine** (DMH) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development who may work with this hazardous chemical. Adherence to these guidelines is essential to minimize risks and ensure a safe working environment.

**WARNING:** **1,2-Dimethylhydrazine** is highly toxic, a suspected carcinogen, and flammable.[1][2][3] Avoid all personal contact, including inhalation.[1][4] Handle this substance only in designated areas with appropriate engineering controls and personal protective equipment.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

PPE Category	Specification	Rationale
Eye & Face Protection	Chemical safety goggles and a face shield. <a href="#">[5]</a> <a href="#">[6]</a>	Protects against splashes and vapors. Standard safety glasses are insufficient.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®).	A glove with a protection class of 5 or higher (breakthrough time >240 minutes) is recommended for prolonged contact. For brief contact, a class 3 or higher (>60 minutes) is advised. <a href="#">[1]</a> Always wash hands thoroughly after removing gloves. <a href="#">[1]</a> <a href="#">[4]</a>
Body Protection	Chemical-resistant apron, boots, and a fully buttoned lab coat or chemical protective suit. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>	Prevents skin contact from spills or splashes. Contaminated clothing must be removed immediately and laundered separately before reuse. <a href="#">[3]</a> <a href="#">[4]</a>
Respiratory Protection	A NIOSH-approved supplied-air respirator with a full facepiece operated in a positive-pressure mode is required where ventilation is inadequate or for emergency situations. <a href="#">[9]</a> <a href="#">[10]</a> For minor tasks in a certified chemical fume hood, a particulate respirator may be sufficient, but a risk assessment is necessary. <a href="#">[1]</a>	1,2-Dimethylhydrazine is toxic if inhaled. <a href="#">[2]</a> <a href="#">[10]</a>

## Hazard and Toxicity Data

**1,2-Dimethylhydrazine** is classified as a hazardous substance and a potential carcinogen.<sup>[1]</sup>  
<sup>[2]</sup> The following tables summarize its key toxicity data.

#### Acute Toxicity Data for **1,2-Dimethylhydrazine** Dihydrochloride

Route of Exposure	Species	LD50 Value
Oral	Rat	100 mg/kg
Subcutaneous	Rat	122 mg/kg
Intraperitoneal	Mouse	95 mg/kg
Subcutaneous	Mouse	25.4 mg/kg
Subcutaneous	Hamster	50 mg/kg
(Source: RTECS - Register of Toxic Effects of Chemical Substances) <sup>[1]</sup> <sup>[4]</sup>		

#### Regulatory and Exposure Information

Identifier	Value/Listing	Agency/Standard
CAS Number	540-73-8	N/A
UN Number	2811	DOT (US)
Hazard Class	6.1 (Toxic Solid)	DOT (US)
EPA Hazardous Waste	U099	EPA

## Operational Plan: Step-by-Step Handling Procedure

### 3.1. Preparation and Engineering Controls

- Designated Area: All work with **1,2-Dimethylhydrazine** must be conducted in a designated area, such as a certified chemical fume hood with a minimum face velocity of 125 feet/min.  
<sup>[1]</sup>

- Ventilation: Ensure adequate ventilation and that an eyewash station and emergency shower are readily accessible and tested.[\[3\]](#)[\[8\]](#)
- Gather Materials: Assemble all necessary equipment, including PPE, spill kits, and waste containers, before handling the chemical.
- Eliminate Ignition Sources: **1,2-Dimethylhydrazine** is flammable.[\[6\]](#) Prohibit smoking, open flames, and ensure all electrical equipment is explosion-proof and properly grounded.[\[7\]](#)[\[9\]](#) Use only non-sparking tools.[\[3\]](#)[\[9\]](#)

### 3.2. Handling the Chemical

- Don PPE: Put on all required personal protective equipment as detailed in Section 1.
- Transfer: Carefully transfer the chemical, avoiding the creation of dust or aerosols.[\[5\]](#) For liquid transfers, ensure containers are grounded and bonded.[\[8\]](#)[\[9\]](#)
- Avoid Contact: Do not allow the material to contact skin, eyes, or clothing.[\[3\]](#)[\[4\]](#) Do not eat, drink, or smoke in the handling area.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Container Management: Keep containers tightly closed when not in use and store in a cool, dry, well-ventilated area away from incompatible materials like oxidizing agents, strong acids, and strong bases.[\[4\]](#)[\[5\]](#)[\[9\]](#)

### 3.3. Post-Handling

- Decontamination: Wipe down the work surface and any equipment used with an appropriate decontaminating solution.
- Doff PPE: Remove PPE carefully to avoid self-contamination. Remove gloves last and wash hands thoroughly with soap and water.[\[1\]](#)
- Secure Storage: Store the chemical in its original, properly labeled container in a designated, locked storage area.[\[3\]](#)

## Emergency and Spill Procedures

### 4.1. Exposure Response

- Inhalation: Immediately move the affected person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3][6][7]
- Skin Contact: Immediately remove all contaminated clothing.[1] Quickly wipe material off the skin and flush the affected area with copious amounts of running water.[1][4] Seek immediate medical attention.[3][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[10] Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting.[6][7] If the person is conscious, rinse their mouth and have them drink water. Call a poison control center or physician immediately.[2][5][10]

#### 4.2. Spill Response

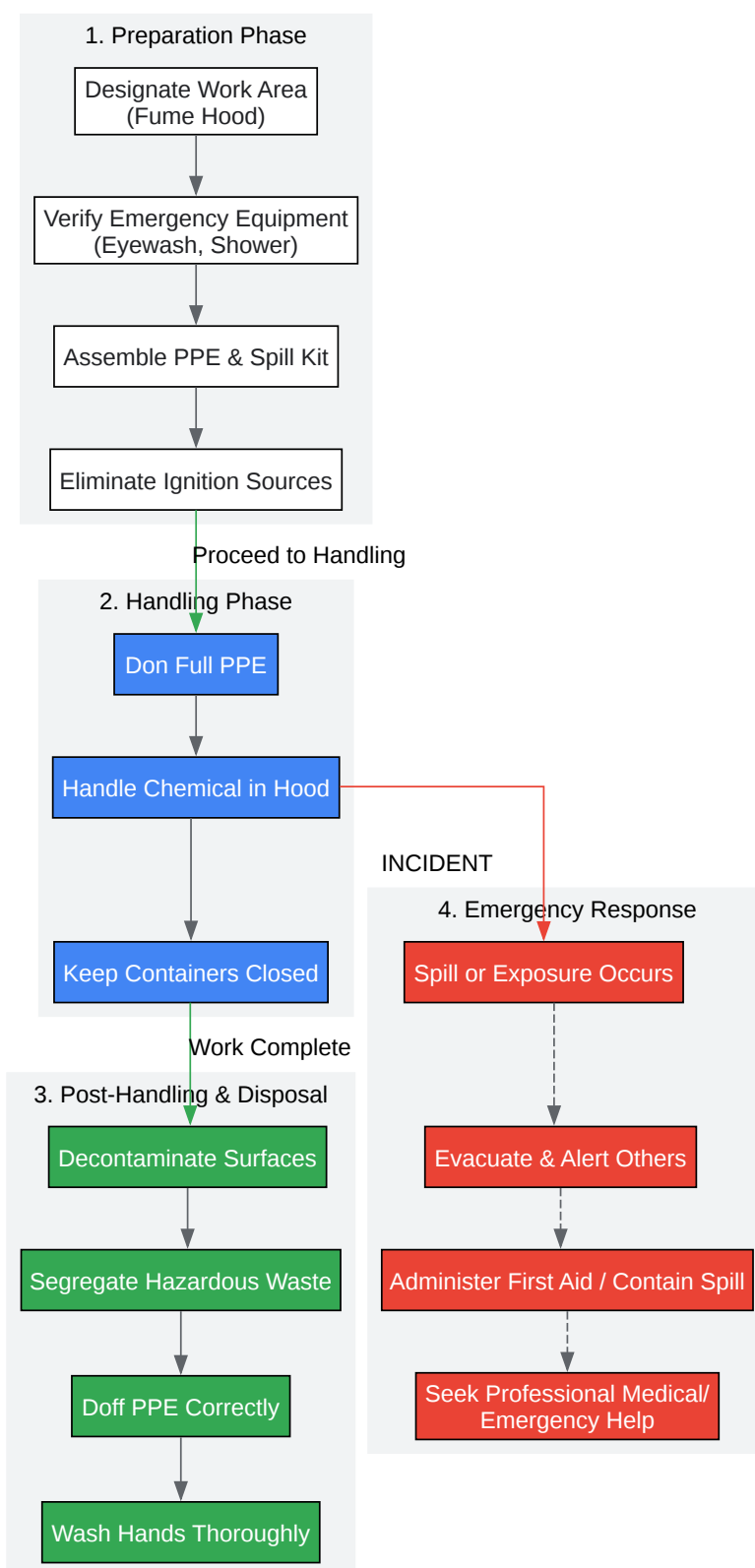
- Minor Spill:
  - Alert others in the area.
  - Wearing full PPE, cover the spill with a non-combustible absorbent material like dry sand or earth.[7][9] Avoid generating dust.[1]
  - Use non-sparking tools to collect the absorbed material and place it into a suitable, sealed container for hazardous waste disposal.[7][9]
  - Clean the spill area thoroughly.
- Major Spill:
  - Evacuate the area immediately and move upwind.[1][4]
  - Alert emergency responders and inform them of the location and nature of the hazard.[1][4]
  - Prevent the spill from entering drains or waterways.[4][7]

## Disposal Plan

All **1,2-Dimethylhydrazine** waste is considered hazardous and must be disposed of accordingly.

- **Waste Collection:** Collect all waste, including contaminated PPE, absorbent materials, and empty containers, in designated, sealed, and properly labeled hazardous waste containers.  
[1][9]
- **Container Disposal:** Do not reuse empty containers.[1] They may contain residual material that can be an explosion hazard.[1][8] Puncture containers to prevent reuse before disposal at an authorized landfill.[1]
- **Regulatory Compliance:** All waste must be handled and disposed of in accordance with local, state, and federal regulations.[1][4] Contact your institution's environmental health and safety department for specific disposal procedures.

## Workflow for Safe Handling of 1,2-Dimethylhydrazine



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## References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. cdn.chemservice.com [cdn.chemservice.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 7. 1,2-DIMETHYLHYDRAZINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. nj.gov [nj.gov]
- 10. fishersci.com [fishersci.com]
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